

Personal protective equipment for handling 3,4,5-Trimethoxybenzylamine

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Compound of Interest

Compound Name: **3,4,5-Trimethoxybenzylamine**

Cat. No.: **B102388**

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Essential Safety and Handling Guide for 3,4,5-Trimethoxybenzylamine

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **3,4,5-Trimethoxybenzylamine**. It is intended for researchers, scientists, and professionals in drug development to ensure the safe management of this chemical in a laboratory setting.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **3,4,5-Trimethoxybenzylamine** is provided in the table below.

Property	Value
CAS Number	18638-98-8
Molecular Formula	C ₁₀ H ₁₅ NO ₃
Molecular Weight	197.23 g/mol
Appearance	Colorless to light yellow or light orange clear liquid
Boiling Point	121 °C at 0.05 mmHg
Density	1.155 g/mL at 25 °C
Refractive Index	1.548 (at 20 °C)
Flash Point	113 °C (235.4 °F) - closed cup
Solubility	Not miscible or difficult to mix in water ^[1]

Hazard Identification and GHS Classification

3,4,5-Trimethoxybenzylamine is a hazardous chemical that requires careful handling. The primary hazards are summarized below.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage ^[2]
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled
Specific Target Organ Toxicity - Single Exposure	3	H335: May cause respiratory irritation

GHS Pictograms:



Signal Word: Danger[2]

Operational Plan: Handling and Storage

Adherence to proper handling and storage protocols is critical to prevent exposure and ensure laboratory safety.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **3,4,5-Trimethoxybenzylamine**:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile or neoprene).
- Skin and Body Protection: A laboratory coat, long pants, and closed-toe shoes. For larger quantities or when there is a risk of splashing, chemical-resistant aprons or coveralls should be worn.
- Respiratory Protection: Handling should be done in a well-ventilated area or a chemical fume hood.[3] If vapors or aerosols are likely to be generated, a NIOSH-approved respirator with an organic vapor cartridge is recommended.



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Personal Protective Equipment Workflow

Handling Procedures

- Preparation: Ensure a safety shower and eyewash station are readily accessible.[4]
- Ventilation: Always handle **3,4,5-Trimethoxybenzylamine** in a well-ventilated area, preferably within a chemical fume hood.[3]
- Dispensing: When transferring the liquid, use appropriate tools such as a pipette or a syringe to minimize splashing.
- Avoid Contact: Avoid direct contact with skin, eyes, and clothing.[5]
- Incompatibilities: Keep away from strong oxidizing agents.[1] The chemical is air-sensitive and should be handled under an inert atmosphere (e.g., nitrogen or argon) for long-term storage or sensitive reactions.[1]
- Hygiene: Wash hands thoroughly with soap and water after handling.

Storage Plan

- Container: Keep the container tightly closed and stored in a cool, dry, and well-ventilated area.[1][3]
- Inert Atmosphere: For long-term stability, store under an inert gas.
- Segregation: Store away from incompatible materials, particularly strong oxidizing agents.

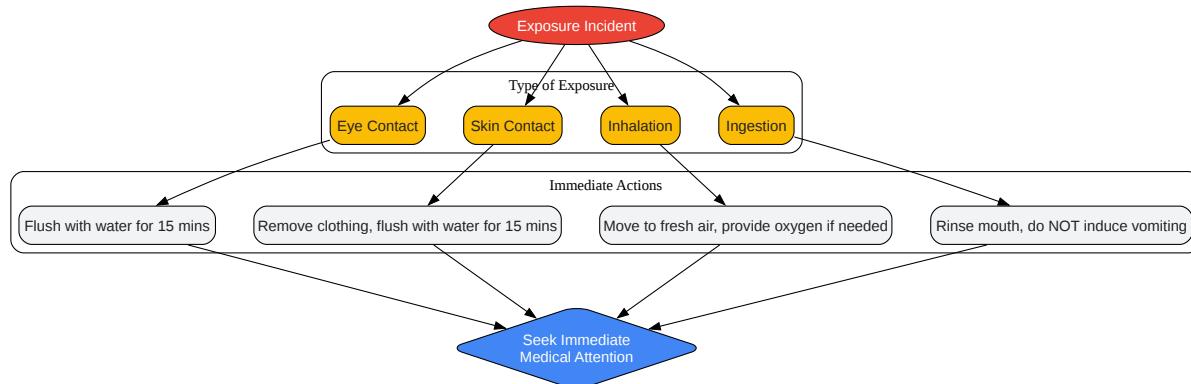
Emergency Procedures

Immediate and appropriate action is crucial in the event of an exposure or spill.

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Skin Contact: Immediately remove all contaminated clothing. Flush skin with plenty of water for at least 15 minutes.[6] Seek immediate medical attention.

- Inhalation: Move the victim to fresh air and keep at rest in a position comfortable for breathing.[6] If breathing is difficult, provide oxygen. If the victim is not breathing, give artificial respiration. Seek immediate medical attention.[6]
- Ingestion: Do NOT induce vomiting.[6] Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.



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Emergency First Aid Procedures

Spill Response

- Evacuate: Evacuate non-essential personnel from the spill area.
- Ventilate: Ensure adequate ventilation.

- Containment: For small spills, absorb the chemical with an inert material (e.g., vermiculite, sand, or earth).
- Collection: Place the absorbent material into a suitable, labeled container for hazardous waste disposal.
- Decontamination: Clean the spill area thoroughly with a suitable solvent, followed by soap and water.
- Personal Protection: Wear appropriate PPE, including respiratory protection, during the entire cleanup process.

Disposal Plan

Proper disposal of **3,4,5-Trimethoxybenzylamine** and its containers is essential to protect the environment and comply with regulations.

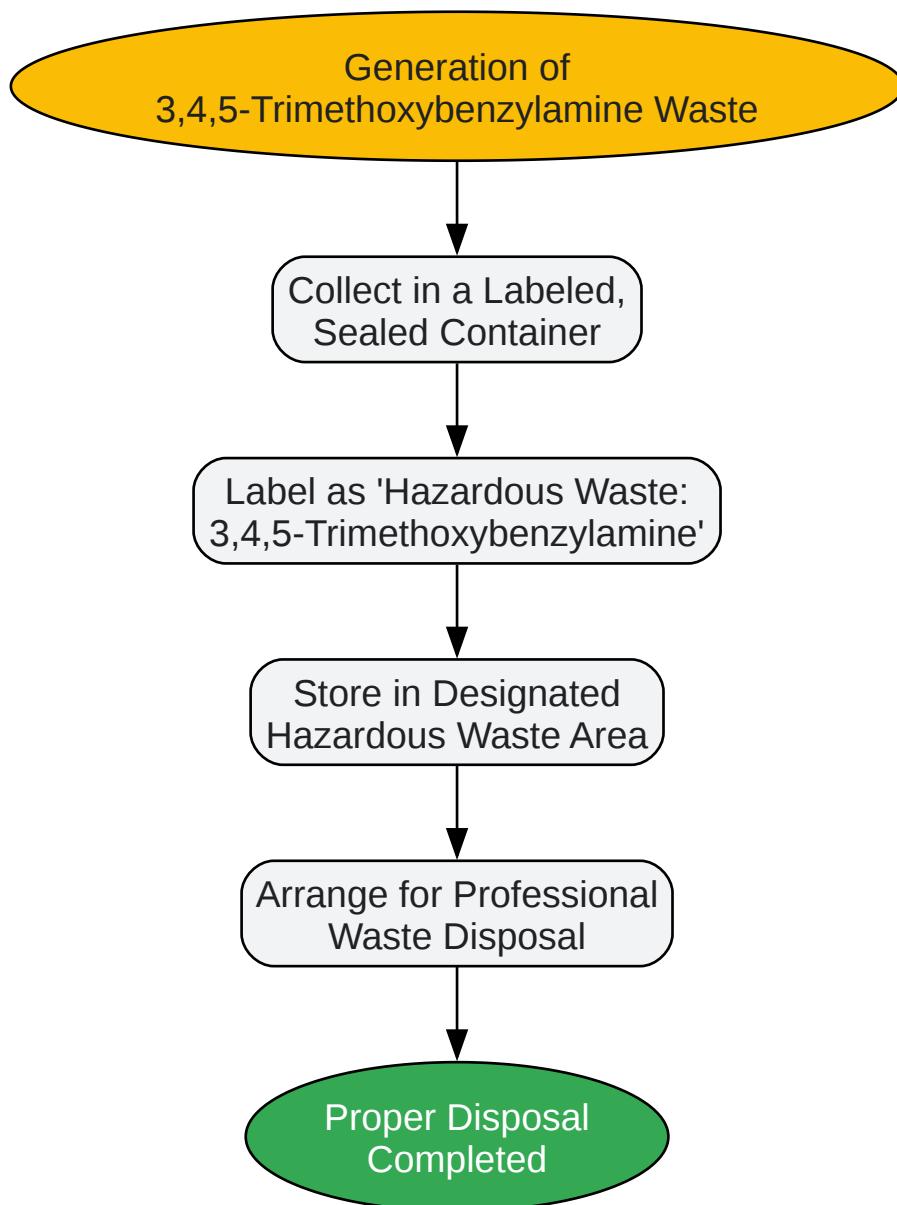
Waste Characterization

Unused **3,4,5-Trimethoxybenzylamine** is classified as a hazardous waste due to its corrosive and toxic properties.

Disposal Protocol

- Containerization: Collect waste **3,4,5-Trimethoxybenzylamine** in a dedicated, properly labeled, and sealed container. The container must be compatible with the chemical.
- Labeling: The waste container must be clearly labeled as "Hazardous Waste" and include the chemical name "**3,4,5-Trimethoxybenzylamine**".
- Storage of Waste: Store the waste container in a designated hazardous waste accumulation area, away from incompatible materials.
- Professional Disposal: Arrange for the disposal of the hazardous waste through a licensed environmental waste management company.^[7] Do not attempt to dispose of this chemical down the drain or in regular trash.^[8]

- Empty Containers: "Empty" containers may still contain chemical residues and should be treated as hazardous waste. They should be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous waste. The rinsed containers can then be disposed of according to institutional guidelines.



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Waste Disposal Workflow

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